

Thermal Properties of Tricosane vs. Other n-Alkanes

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Compound Focus: Tricosane

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n-Alkanes are linear saturated hydrocarbons with the general formula $\text{CH}_3-(\text{CH}_2)_n-\text{CH}_3$. Their thermal properties, particularly the **melting temperature (T_m)** and **enthalpy of fusion (ΔH_m)**, are crucial for their effectiveness as Phase Change Materials (PCMs). These properties generally increase with the number of carbon atoms [1].

The following table summarizes the available experimental data for **tricosane** and several other n-alkanes. Please note that data for some common alkanes like n-Heneticosane (C21) and n-Tetracosane (C24) were not available in the searched literature.

n-Alkane (Formula)	Carbon Atoms	Melting Point (T_m) in K	Melting Enthalpy (ΔH_m) in kJ/mol	Source / Notes
n-Pentadecane (C ₁₅ H ₃₂)	15	Information Missing	Information Missing	Studied for complex phase behavior [2]
n-Heptadecane (C ₁₇ H ₃₆)	17	Information Missing	Information Missing	Studied for complex phase behavior [2]
n-Nonadecane (C ₁₉ H ₄₀)	19	Information Missing	Information Missing	Studied for complex phase behavior [2]

n-Alkane (Formula)	Carbon Atoms	Melting Point (T _m) in K	Melting Enthalpy (ΔH _m) in kJ/mol	Source / Notes
n-Eicosane (C ₂₀ H ₄₂)	20	Information Missing	Information Missing	Critical properties studied via simulation [3]
n-Tricosane (C ₂₃ H ₄₈)	23	320.75 ± 0.15 [4]	55.33 (Joback Calculated) [4]	Key data from compilations
n-Triacontane (C ₃₀ H ₆₂)	30	Information Missing	Information Missing	Part of high-accuracy study group [5]

Detailed Experimental Data for Tricosane

For **tricosane** (C₂₃H₄₈), multiple experimental values are available, allowing for an assessment of its key thermal properties.

Melting Point (T_m) Multiple studies have reported the melting point of **tricosane**, with a consensus around **320.5 K (approximately 47.4 °C)** [4]:

- **320.75 ± 0.15 K** [4]
- **320.57 ± 0.30 K** [4]
- **320.70 ± 0.30 K** [4]

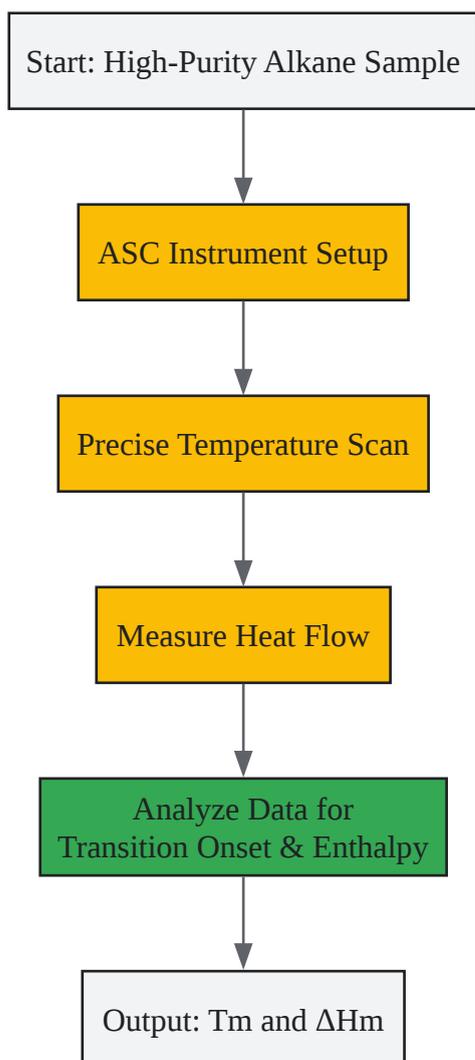
Enthalpy of Fusion (ΔH_m) Reported values for the enthalpy of fusion show more variation, which is common for such measurements [4]:

- **55.33 kJ/mol** (Joback calculation method) [4]
- **53.97 kJ/mol** (Experimental value) [4]
- **52.60 kJ/mol** (Experimental value) [4]
- **76.70 kJ/mol** (Experimental value, potential outlier) [4]

Experimental Protocols in Alkane Research

To ensure data reliability, researchers use highly controlled methods. Here are the core experimental protocols and their workflows:

1. Adiabatic Scanning Calorimetry (ASC) for High-Accuracy Data ASC is considered a high-accuracy technique for measuring phase transition temperatures and enthalpies. Recent analyses of alkanes (C14 to C30) rely on ASC data due to its precision and ability to correctly identify complex phase transitions [5].



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2. Differential Scanning Calorimetry (DSC) DSC is a widely used technique to measure melting points and enthalpies of fusion. The sample and a reference are subjected to a controlled temperature program, and the heat flow difference is measured [2].

- **Calibration:** The instrument is first calibrated using a standard with a known melting point and enthalpy, such as **Indium** [2].
- **Measurement:** A small, hermetically sealed sample is heated at a controlled rate [2].

- **Analysis:** The melting point is typically taken as the **onset temperature** of the endothermic peak, while the **enthalpy** is calculated by integrating the area under the peak [2] [5].

3. Transient Hot-Wire Technique for Thermal Conductivity This technique measures thermal conductivity (λ) in both solid and liquid phases using the same setup [2].

- A thin, electrically heated wire serves as both a heat source and a temperature sensor [2].
- The temperature rise of the wire is recorded after applying a constant heat pulse [2].
- Thermal conductivity is calculated from the relationship between this temperature rise and the logarithm of time [2].

Key Considerations for Researchers

- **Odd-Even Effect:** Linear alkanes exhibit different solid-phase behaviors and property correlations depending on whether they have an odd or even number of carbon atoms, though this is complex and requires high-quality data to interpret [5].
- **Solid Phase Complexity:** Many medium- and long-chain n-alkanes do not melt directly from a simple solid. They often transition through intermediate "**rotator**" phases (Disordered Solid) before becoming liquid, which can be observed as multiple peaks in DSC curves [2].
- **Data Quality:** Significant variations can exist in reported thermal property data due to factors like **sample purity, measurement technique, and data analysis methods** [5]. Relying on high-purity samples and high-resolution techniques like ASC is crucial for definitive results.

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